

chemical formula, molar mass, and CAS number for As₂O₅

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Compound of Interest

Compound Name: Arsenic pentoxide

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An In-depth Technical Guide to Diarsenic Pentoxide (As₂O₅)

This guide provides comprehensive information on the chemical properties, synthesis, and analysis of **diarsenic pentoxide** (As₂O₅), also known as arsenic(V) oxide. It is intended for researchers, scientists, and professionals in drug development and related fields.

Core Properties of Diarsenic Pentoxide

Diarsenic pentoxide is a white, glassy, and deliquescent solid.^[1] It is a highly toxic inorganic compound and finds limited commercial application due to its instability.^[1] It is more common to find arsenic in its +3 oxidation state as arsenic trioxide (As₂O₃).^[1]

Below is a summary of the key quantitative data for As₂O₅:

Property	Value	Citations
Chemical Formula	As ₂ O ₅	[1][2][3][4][5]
Molar Mass	229.84 g/mol	[1][2][4][5][6]
CAS Number	1303-28-2	[1][2][3][4][5]
Density	4.32 g/cm ³	[1]
Melting Point	315 °C (decomposes)	[1][3][5]
Solubility in Water	65.8 g/100 mL (20 °C)	[1][7]
Appearance	White, hygroscopic powder	[1][4][5]

Synthesis of Diarsenic Pentoxide

The synthesis of **diarsenic pentoxide** can be achieved through several methods, primarily involving the oxidation of arsenic or arsenic trioxide.

Experimental Protocols

1. Oxidation of Arsenic Trioxide with an Oxidizing Agent:

A common laboratory-scale synthesis involves the oxidation of arsenic trioxide (As₂O₃) with a strong oxidizing agent such as nitric acid, ozone, or hydrogen peroxide.[1][5]

- General Procedure: Arsenic trioxide is treated with an excess of the oxidizing agent. For instance, when using nitric acid, the arsenic trioxide is carefully reacted with concentrated nitric acid. The mixture is then heated to drive off nitrogen oxides and excess water, leading to the formation of arsenic acid. Subsequent dehydration of the arsenic acid at temperatures above 200°C yields **diarsenic pentoxide**. [4][8]

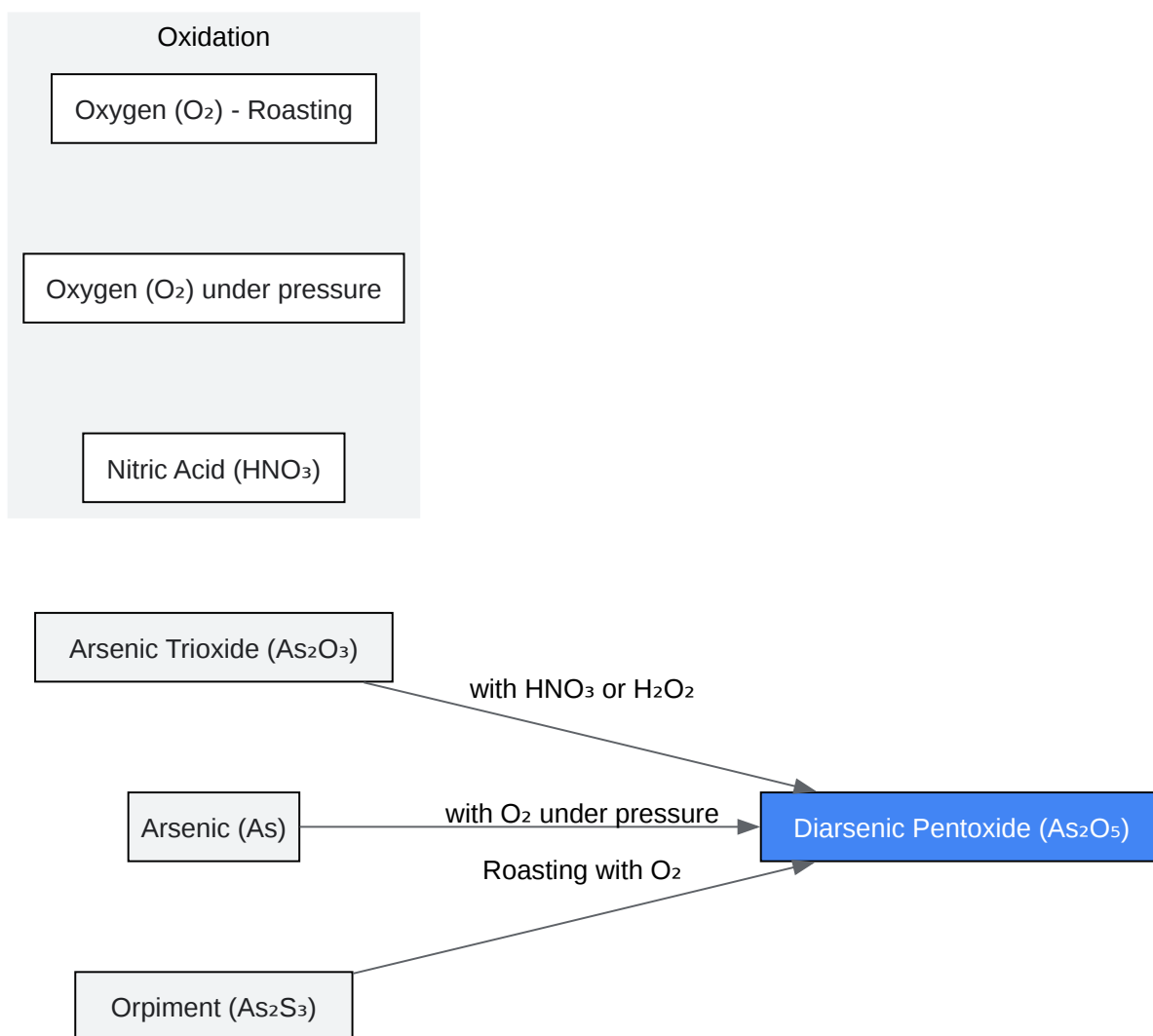
2. Direct Oxidation of Arsenic Trioxide:

Diarsenic pentoxide can also be prepared by heating arsenic trioxide under a high pressure of oxygen.[4][8] This reaction is reversible.[1]

3. Roasting of Arsenic Sulfide Ores:

On an industrial scale, **diarsenic pentoxide** can be produced by the roasting of arsenic-containing minerals like orpiment (As_2S_3).^[1]

The following diagram illustrates the primary synthesis pathways for **diarsenic pentoxide**.



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Caption: Primary synthesis pathways for **diarsenic pentoxide** (As_2O_5).

Analytical Methods for Diarsenic Pentoxide

The determination of **diarsenic pentoxide**, especially in the presence of arsenic trioxide, requires specific analytical procedures.

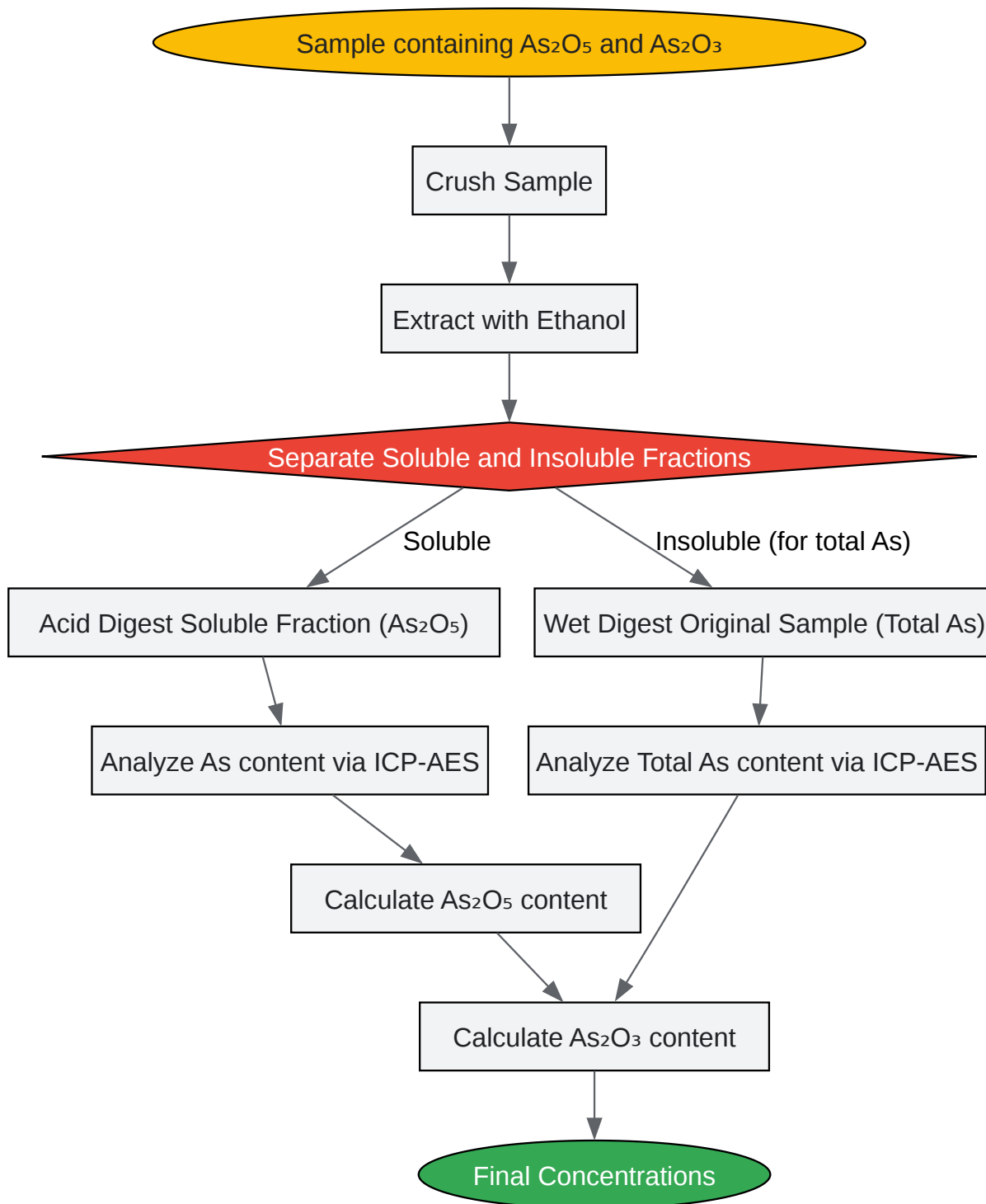
Experimental Protocols

1. Selective Dissolution and ICP-AES Analysis:

A method for the quantitative analysis of a mixture of **diarsenic pentoxide** and arsenic trioxide is based on their differential solubility in ethanol.^[9]

- **Sample Preparation:** The sample is first crushed to a fine powder.
- **Extraction:** **Diarsenic pentoxide** is selectively extracted from the sample using ethanol, in which arsenic trioxide is sparingly soluble.
- **Digestion:** The ethanol extract containing the dissolved **diarsenic pentoxide** is subjected to acid digestion.
- **Analysis:** The arsenic content in the digested extract is determined using an Inductively Coupled Plasma Atomic Emission Spectrometer (ICP-AES). The total arsenic content of the original sample is determined separately after complete digestion.
- **Calculation:** The arsenic content from the ethanol extract corresponds to the amount of **diarsenic pentoxide**. The arsenic content of the arsenic trioxide is calculated by subtracting the **diarsenic pentoxide**'s arsenic content from the total arsenic content. The final concentrations of both oxides are then determined by molecular weight conversion.^[9]

The logical workflow for this analytical procedure is depicted in the following diagram.



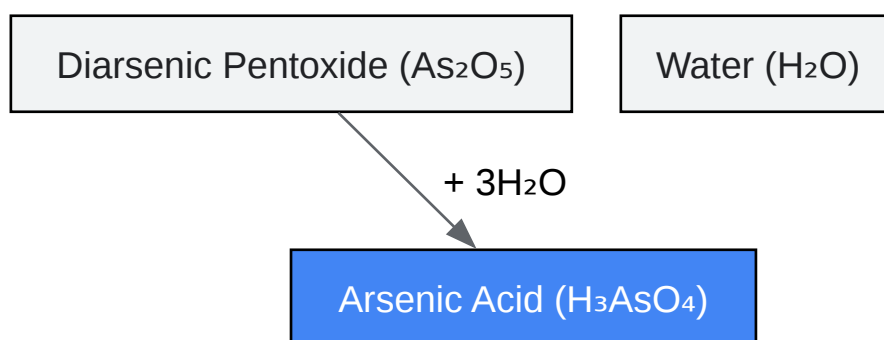
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Caption: Analytical workflow for a mixture of As_2O_5 and As_2O_3 .

Chemical Reactions and Signaling Pathways

Diarsenic pentoxide readily dissolves in water to form arsenic acid (H_3AsO_4).^{[2][5][10]} This reaction is a key aspect of its environmental and toxicological profile. Upon heating, it decomposes to arsenic trioxide and oxygen.^{[5][10]}

The following diagram illustrates the hydrolysis of **diarsenic pentoxide**.



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Caption: Hydrolysis of **diarsenic pentoxide** to form arsenic acid.

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